

# 1-(4-Nitrophenyl)piperazine CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-(4-Nitrophenyl)piperazine**

Cat. No.: **B103982**

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## An In-depth Technical Guide to 1-(4-Nitrophenyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **1-(4-Nitrophenyl)piperazine**, a key chemical intermediate and pharmacologically active compound. This document consolidates essential data on its chemical identity, physicochemical properties, and pharmacological profile, with a focus on its role as a selective serotonin releasing agent. Detailed experimental protocols for its synthesis and functional characterization are provided, alongside a visualization of its mechanism of action within the serotonergic synapse. This guide is intended to serve as a foundational resource for researchers in medicinal chemistry, pharmacology, and drug development.

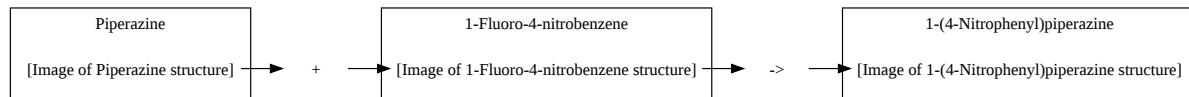
## Chemical Identity and Molecular Structure

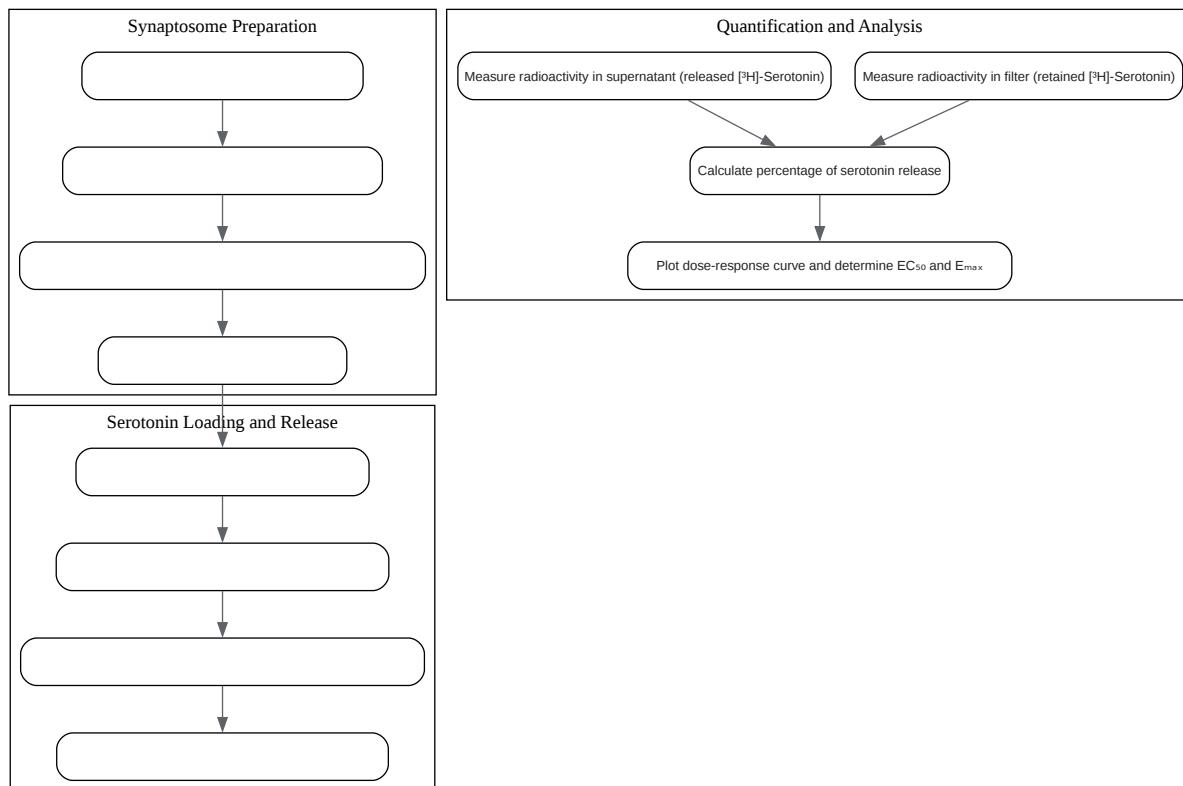
**1-(4-Nitrophenyl)piperazine** is a synthetic organic compound featuring a piperazine ring substituted with a 4-nitrophenyl group.

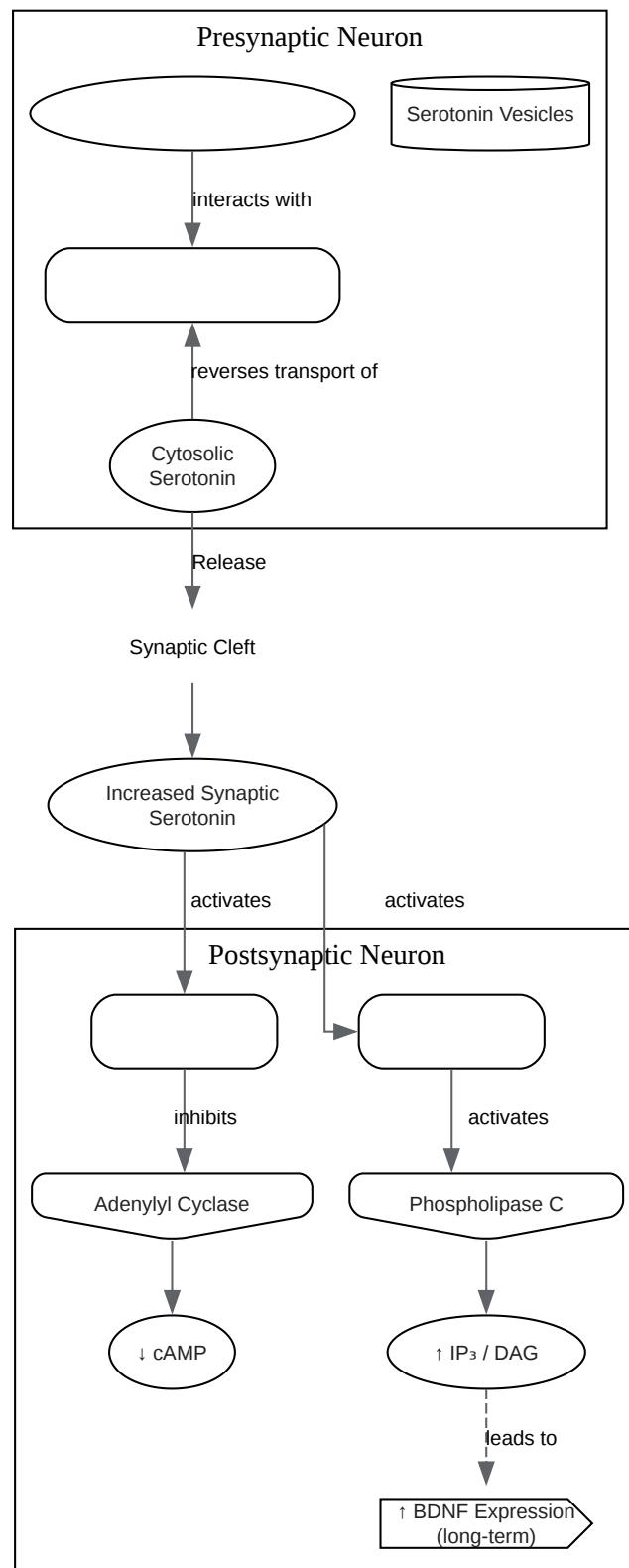
CAS Number: 6269-89-2[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Formula: C<sub>10</sub>H<sub>13</sub>N<sub>3</sub>O<sub>2</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Structure:







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## References

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- 3. GSRS [gsrs.ncats.nih.gov]
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